

Application Notes and Protocols: Ethyl 2-furanpropionate in Fragrance Formulations

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Compound of Interest

Compound Name: *Ethyl 2-furanpropionate*

Cat. No.: B158936

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-furanpropionate is a fragrance ingredient recognized for its distinct fruity and complex aroma profile.^[1] This document provides detailed application notes and experimental protocols for the evaluation and utilization of **Ethyl 2-furanpropionate** in various fragrance formulations, intended for researchers, scientists, and professionals in the field of fragrance and product development.

Olfactory Profile: **Ethyl 2-furanpropionate** possesses a characteristic fruity aroma, often described with notes of pineapple and a background reminiscent of aged cheese.^[2] This unique combination allows for its use in creating nuanced and sophisticated tropical and gourmand fragrance compositions.

Chemical and Physical Properties: A summary of the key chemical and physical properties of **Ethyl 2-furanpropionate** is presented in Table 1. This data is essential for predicting its behavior in different formulations and during the manufacturing process.

Data Presentation

Table 1: Chemical and Physical Properties of Ethyl 2-furanpropionate

Property	Value	Source
Molecular Formula	C9H12O3	[1]
Molecular Weight	168.19 g/mol	[1]
Appearance	Yellow liquid; Fruity pineapple aroma	[1]
Boiling Point	260.0 °C @ 760 mm Hg	[1]
Melting Point	24.5 °C	[1]
Density	1.051 - 1.058 g/cm³	[1]
Refractive Index	1.455 - 1.462	[1]
Solubility	Very slightly soluble in water	[1]
Flash Point	91.11 °C	[2]
FEMA Number	2435	[1]
JECFA Number	1513	[1]

Table 2: Quantitative Performance Data of Ethyl 2-furanpropionate (Illustrative)

Specific quantitative performance data for **Ethyl 2-furanpropionate**, such as its odor threshold and substantivity, are not readily available in the public domain. The following table provides an illustrative template of key performance indicators that should be determined experimentally for this ingredient. Values for similar fruity esters are provided for context where available, but should not be considered as actual data for **Ethyl 2-furanpropionate**.

Parameter	Test Method	Result	Context/Notes
Odor Detection Threshold	ASTM E679-19	Not Available	The odor detection threshold is the lowest concentration of a vapor in the air that can be detected by the human sense of smell. For furan, a related compound, an odor threshold has not been located in available literature. [3] [4]
Substantivity on Skin (t _{1/2})	Skin Panel with GC-MS Headspace Analysis	Not Available	Substantivity, or tenacity, measures the lasting property of a material on the skin. [5]
Substantivity on Fabric (t _{1/2})	Fabric Swatch with GC-MS Headspace Analysis	Not Available	Important for laundry care applications. Polyglycerol esters have been shown to impart a soft feel and provide an anti-static effect to fabrics. [6]
Stability in Ethanol (95%)	Accelerated Stability Testing (40°C for 3 months)	Not Available	Assesses discoloration, changes in odor, and chemical degradation in fine fragrance applications. [7]
Stability in o/w Emulsion (Lotion)	Accelerated Stability Testing (40°C for 3 months)	Not Available	Evaluates impact on emulsion stability, pH, viscosity, and odor profile in cosmetic

creams and lotions.

Long-chain ethyl esters are used in many cosmetic components, such as emollients in sunscreens and emulsion-forming agents.[\[8\]](#)[\[9\]](#)

Stability in Surfactant Base (Soap)	Accelerated Stability Testing (40°C for 3 months)	Not Available	Determines color stability, odor retention, and interaction with the soap base.
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Experimental Protocols

The following protocols are standardized methodologies for the evaluation of fragrance ingredients like **Ethyl 2-furanpropionate**.

Protocol 1: Sensory Analysis - Odor Profile and Intensity

Objective: To characterize the olfactory profile and determine the perceived odor intensity of **Ethyl 2-furanpropionate**.

Materials:

- **Ethyl 2-furanpropionate**
- Odorless solvent (e.g., Diethyl Phthalate or Ethanol)
- Glass beakers and stirring rods
- Perfumer's smelling strips (blotters)
- Trained sensory panel (minimum of 5 panelists)

Procedure:

- Sample Preparation: Prepare a series of dilutions of **Ethyl 2-furanpropionate** in the chosen solvent (e.g., 10%, 5%, 1%, and 0.1% by weight).
- Blotter Dipping: Dip the smelling strips to a depth of 1 cm into each dilution and the neat material.
- Evaluation:
 - Present the coded blotters to the sensory panel in a well-ventilated, odor-free room.
 - Panelists evaluate the odor at different time intervals (top note: immediately, middle note: after 15-30 minutes, base note: after 2-4 hours) to assess the evolution of the fragrance.
 - Panelists describe the odor characteristics using a standardized fragrance vocabulary.
 - Odor intensity is rated on a labeled magnitude scale (LMS) from 0 (no odor) to 100 (strongest imaginable).^[8]
- Data Analysis: Compile the descriptors and intensity ratings from all panelists. Analyze the data to create a comprehensive odor profile and a dose-response curve for odor intensity.

Protocol 2: Performance Evaluation - Substantivity on Skin

Objective: To measure the longevity (substantivity) of **Ethyl 2-furanpropionate** on human skin.

Materials:

- Solution of **Ethyl 2-furanpropionate** (e.g., 5% in ethanol)
- Human volunteer panel (screened for skin sensitivities)
- Micropipette
- Solid-Phase Microextraction (SPME) fibers

- Gas Chromatography-Mass Spectrometry (GC-MS) instrument

Procedure:

- Application: Apply a precise amount (e.g., 10 μ L) of the **Ethyl 2-furanpropionate** solution to a designated area on the forearm of each panelist.
- Headspace Sampling: At specified time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), collect the volatile compounds from the skin surface using an SPME fiber held at a fixed distance for a set duration.
- GC-MS Analysis: Analyze the collected volatiles by GC-MS to identify and quantify the amount of **Ethyl 2-furanpropionate** remaining on the skin.
- Data Analysis: Plot the concentration of **Ethyl 2-furanpropionate** as a function of time. Calculate the half-life ($t_{1/2}$), which represents the time it takes for the concentration of the fragrance on the skin to reduce by half.

Protocol 3: Stability Testing - Accelerated Stability in a Cosmetic Emulsion

Objective: To assess the stability of **Ethyl 2-furanpropionate** in an oil-in-water (o/w) cosmetic emulsion under accelerated aging conditions.

Materials:

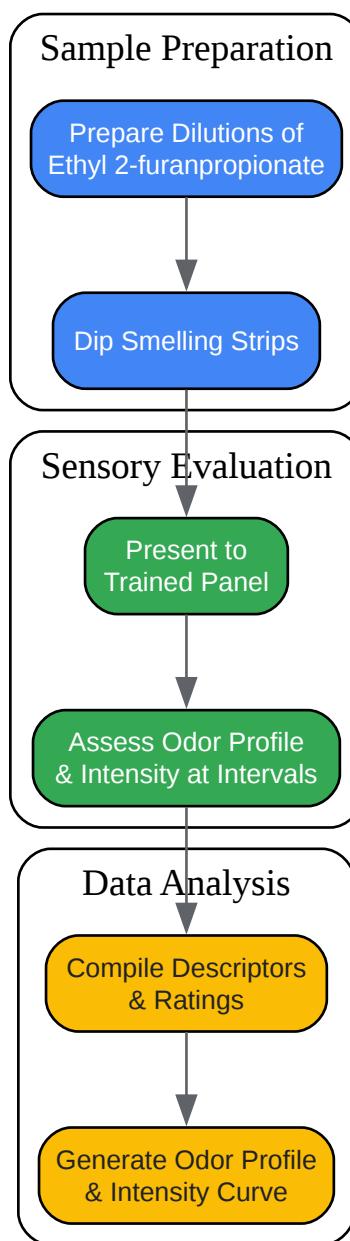
- **Ethyl 2-furanpropionate**
- Placebo o/w emulsion base
- Glass jars with airtight seals
- Stability chambers set at different temperatures (e.g., 25°C/60% RH, 40°C/75% RH) and a refrigerator (4°C).
- pH meter, viscometer
- GC-MS instrument

Procedure:

- Sample Preparation: Incorporate **Ethyl 2-furanpropionate** into the o/w emulsion base at a typical concentration (e.g., 0.5% w/w). Prepare a control sample without the fragrance.
- Storage: Store the samples in the glass jars under the different temperature and humidity conditions.
- Evaluation: At predetermined time points (e.g., 0, 1, 2, and 3 months), evaluate the samples for the following parameters:
 - Physical Properties: Color, odor, appearance, phase separation.
 - Chemical Properties: pH and viscosity.
 - Fragrance Integrity: Extract the fragrance from the emulsion and analyze by GC-MS to quantify the concentration of **Ethyl 2-furanpropionate** and identify any degradation products.
- Data Analysis: Compare the results of the aged samples to the initial sample and the control. Any significant changes in the physical, chemical, or fragrance profile indicate potential stability issues.

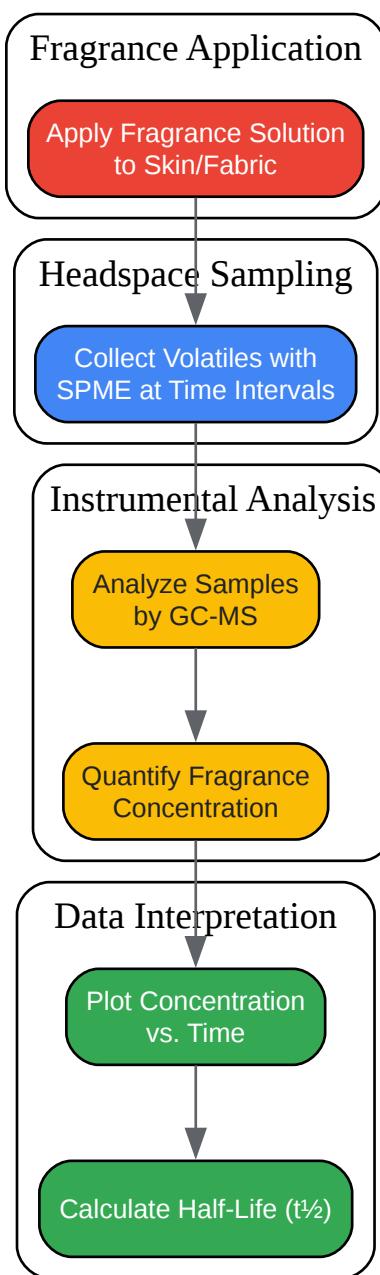
Visualization of Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships in the evaluation of fragrance ingredients.



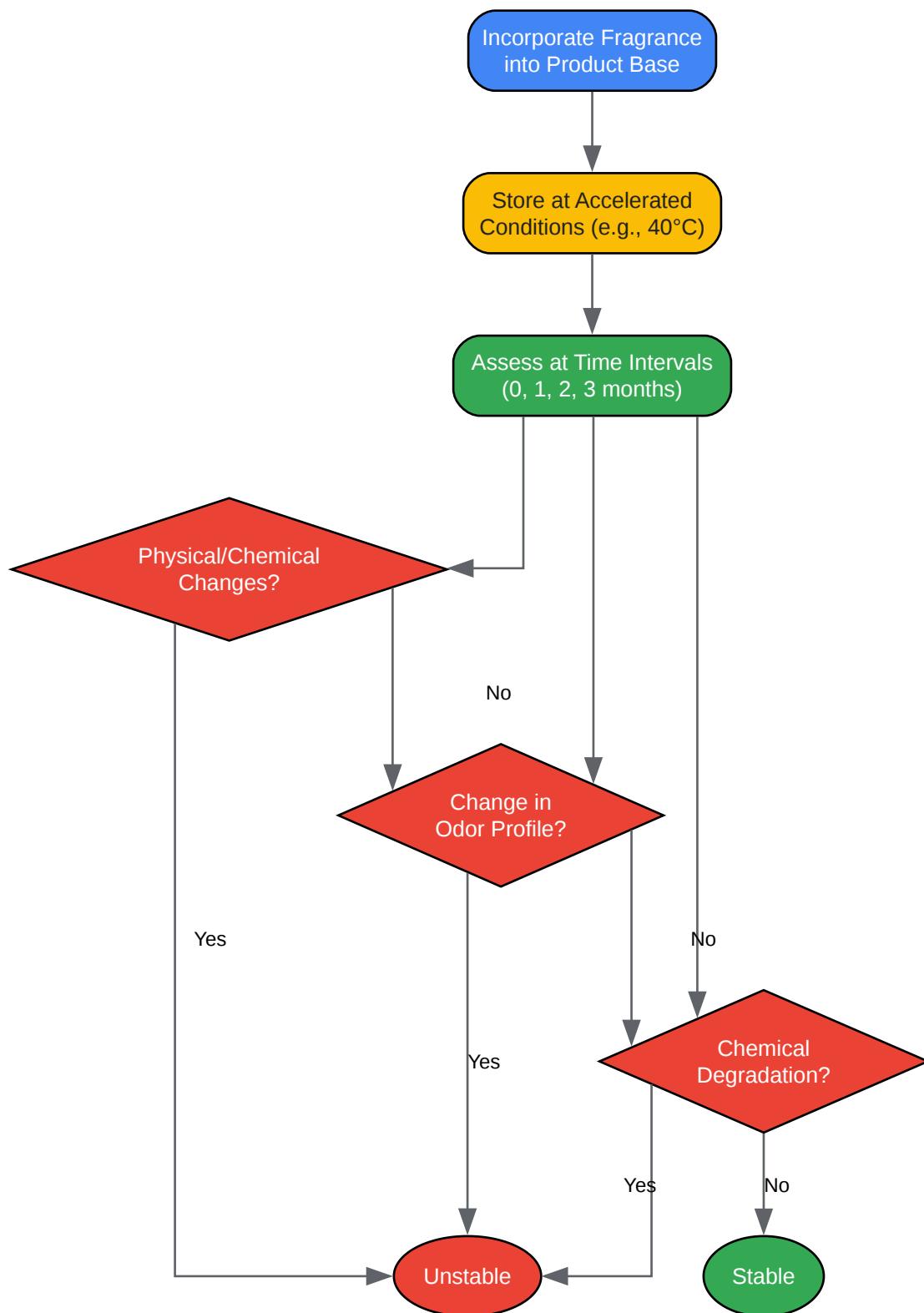
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Figure 1. Workflow for Sensory Analysis of **Ethyl 2-furanpropionate**.



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Figure 2. Experimental Workflow for Substantivity Evaluation.

[Click to download full resolution via product page](#)**Figure 3.** Logical Flow for Stability Assessment of a Fragrance.

Conclusion

Ethyl 2-furanpropionate is a valuable fragrance ingredient with a unique olfactory profile suitable for a variety of applications. While specific quantitative performance data is not widely published, the standardized protocols provided in this document offer a robust framework for its evaluation. Through systematic sensory analysis, performance testing, and stability studies, formulators can effectively incorporate **Ethyl 2-furanpropionate** to create innovative and high-quality fragranced products. Further research to generate and publish quantitative data for this ingredient would be highly beneficial to the fragrance industry.

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